

# Essential Safety and Operational Guide for Handling AT-9010

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## Compound of Interest

Compound Name: AT-9010

Cat. No.: B10858583

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This document provides critical safety protocols and logistical information for the handling, storage, and disposal of **AT-9010**, a potent antiviral compound. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the chemical.

## Chemical and Physical Properties

**AT-9010** tetrasodium is the triphosphate active metabolite of AT-527 and functions as a potent inhibitor of the viral NiRAN (Nidovirus RdRp-associated nucleotidyltransferase) enzyme, which is essential for viral replication. It has demonstrated inhibitory activity against SARS-CoV-2.[\[1\]](#)  
[\[2\]](#)

Property	Value	Source
CAS Number	1621884-18-1	[1]
Molecular Formula	C11H13FN5Na4O13P3	[1]
Molecular Weight	627.13 g/mol	[1]
Appearance	White to off-white solid	MedChemExpress CoA
Solubility	Soluble in water	MedChemExpress SDS
Storage	-80°C, protect from light, stored under nitrogen	[2]

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) provided by MedChemExpress, **AT-9010** tetrasodium is not classified as a hazardous substance or mixture.[1] However, as a standard laboratory chemical, appropriate safety precautions must be taken.

### Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Skin and Body Protection	Impervious clothing (e.g., lab coat)
Respiratory Protection	Suitable respirator if dust or aerosols are generated

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability and efficacy of **AT-9010** and to ensure a safe laboratory environment.

## Handling

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Handle only in areas with adequate exhaust ventilation.[\[1\]](#)
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly sealed container.[\[1\]](#)
- Keep in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended long-term storage is at -80°C under nitrogen.[\[2\]](#)

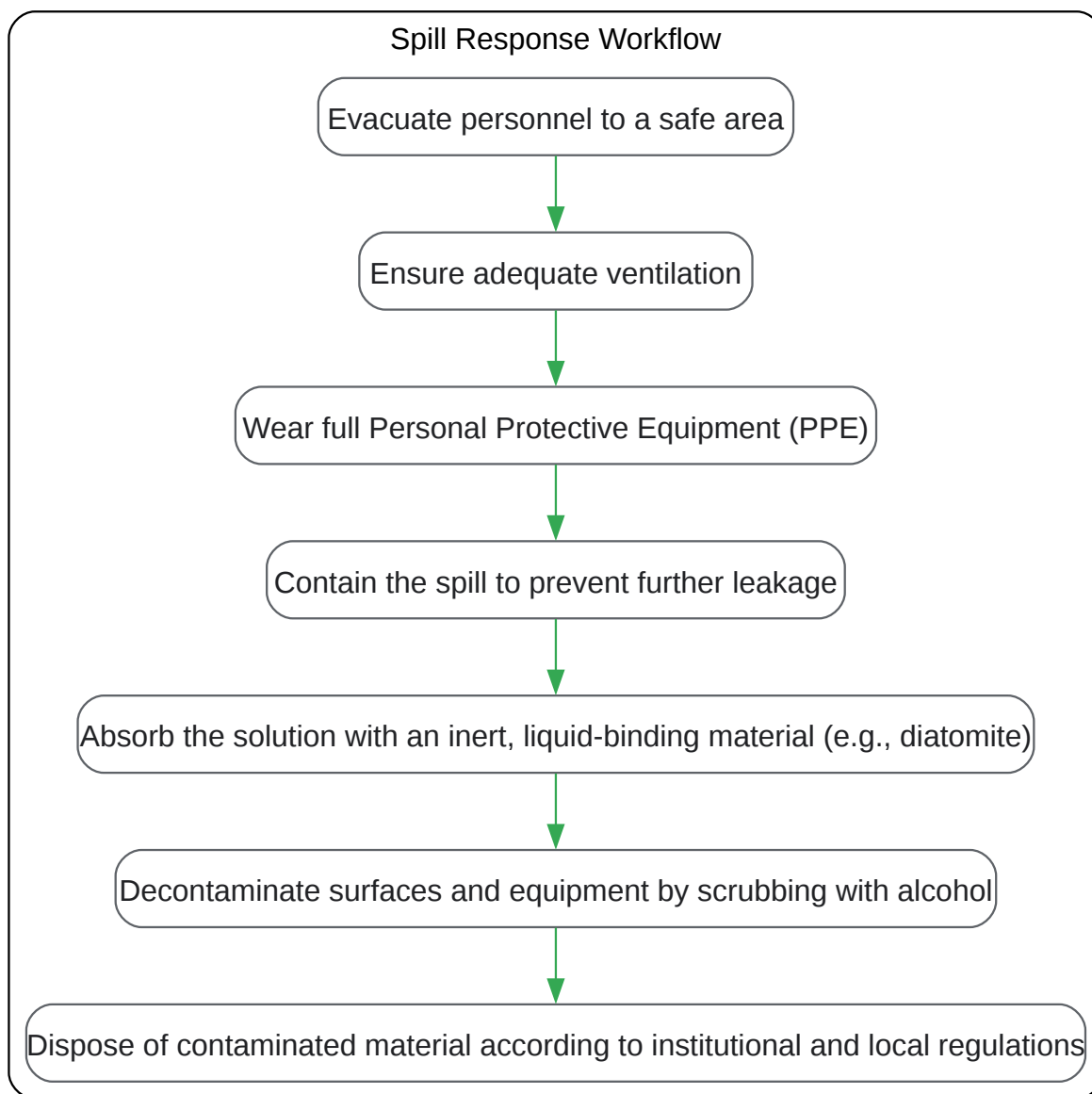
## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water, holding eyelids open. Remove contact lenses if present. Seek prompt medical attention. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing. Seek medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. <a href="#">[1]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention. <a href="#">[1]</a>

## Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: Step-by-step workflow for responding to a spill of **AT-9010**.

## Disposal Plan

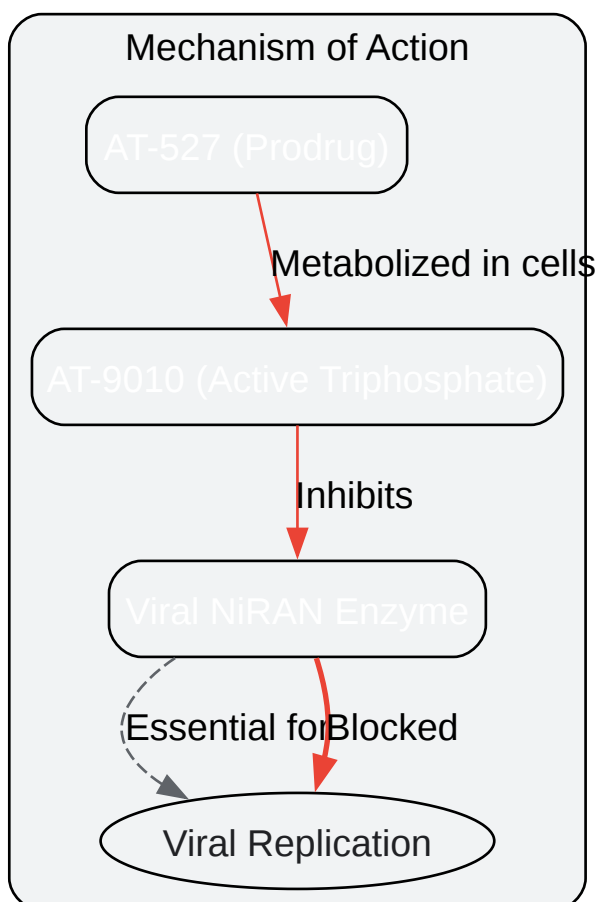
Dispose of **AT-9010** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

## Experimental Protocols

Currently, there are no standardized, publicly available experimental protocols for **AT-9010** beyond its use in in-vitro antiviral assays. Researchers should develop and validate their own protocols based on the specific requirements of their experiments, adhering to the safety guidelines outlined in this document.

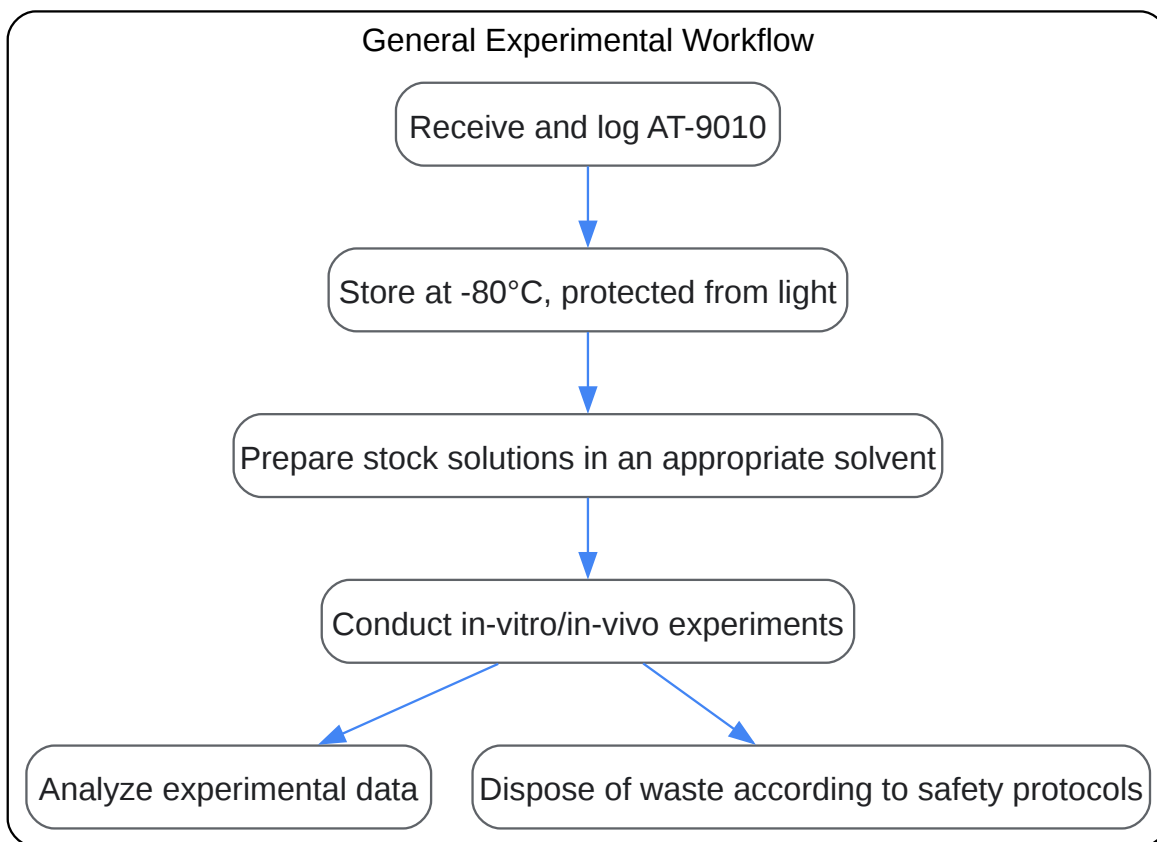
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known mechanism of action of **AT-9010** and a general workflow for its use in a research setting.



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Caption: Mechanism of action of **AT-9010** in inhibiting viral replication.



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Caption: A general workflow for the logistical handling of **AT-9010** in a research setting.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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